

Comprehensive Safety and Disposal Plan for ADX71743

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Compound of Interest

Compound Name: ADX71743

Cat. No.: B15616913

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety, handling, and disposal information for the research chemical **ADX71743**. The following procedures are designed to ensure the safe use and proper disposal of this compound, minimizing risk to personnel and the environment.

I. Quantitative Data Summary

The following table summarizes key quantitative data for **ADX71743**, a selective, noncompetitive, and brain-penetrant negative allosteric modulator (NAM) of the metabotropic glutamate receptor 7 (mGlu7).^{[1][2]}

Property	Value	Source
Molecular Weight	269.34 g/mol	[3][4]
CAS Number	1431641-29-0	[4]
Form	Powder	[4]
Color	White to beige	[4]
Purity	≥98% (HPLC)	[3]
Solubility	DMSO: 5 mg/mL (warmed)	[4]
Storage Temperature	-20°C	[3][4]
IC ₅₀ (in-house cell lines)	300 nM	[1][3]
IC ₅₀ (vs. EC ₈₀ of glutamate)	22 nM	[1]
IC ₅₀ (vs. EC ₈₀ of L-AP4)	125 nM	[1]

II. Proper Disposal Procedures for ADX71743

As a specific Safety Data Sheet (SDS) for **ADX71743** is not publicly available, the following disposal procedures are based on general guidelines for non-hazardous solid organic laboratory chemicals. It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific local regulations.

Step-by-Step Disposal Guidance:

- **Assess Hazards:** Before disposal, review all available safety information. While **ADX71743** is not classified as a hazardous substance, it is crucial to handle it with care in a laboratory setting.[5] Check the product's SDS, if available from the supplier, for any specific handling or disposal instructions.[6]
- **Solid Waste Disposal:**
 - **Uncontaminated ADX71743:** Unused or expired solid **ADX71743** should be disposed of as chemical waste. Place the solid in a clearly labeled, sealed container. The label should

include the chemical name ("**ADX71743**"), CAS number (1431641-29-0), and the approximate amount.[6]

- Contaminated Labware: Disposable labware (e.g., pipette tips, microfuge tubes) that has come into contact with **ADX71743** should be collected in a designated hazardous waste container.[7] For non-hazardous solids, some institutions may permit disposal in the regular trash after ensuring no free-flowing liquid remains.[8] However, it is best practice to treat it as chemical waste.
- Liquid Waste Disposal (Solutions of **ADX71743**):
 - Solvent-based solutions: Solutions of **ADX71743** in organic solvents (e.g., DMSO) should be collected in a designated solvent waste container. Do not pour organic solvents down the drain.[9]
 - Aqueous solutions: For very dilute aqueous solutions of non-hazardous chemicals, some institutions may permit drain disposal with copious amounts of water.[9][10] However, without a specific SDS confirming its environmental safety, it is recommended to collect all **ADX71743** solutions as chemical waste.
- Empty Containers:
 - Thoroughly rinse empty containers that held **ADX71743** with a suitable solvent (e.g., ethanol or acetone) three times.[7]
 - Collect the rinsate as chemical waste.[7]
 - Deface the original label on the container to prevent misuse.[8]
 - Once clean and the label is defaced, the container can typically be disposed of in the regular trash or recycling, in accordance with institutional policies.
- Arrange for Waste Pickup: Contact your institution's EHS or waste management department to schedule a pickup for the collected chemical waste.[6]

III. Experimental Protocol: In Vivo Assessment of Anxiolytic-Like Activity

The following is a detailed methodology for the marble-burying test in mice, an experiment used to assess the anxiolytic-like effects of **ADX71743**.[\[11\]](#)

Objective: To determine if **ADX71743** reduces anxiety-like behavior in mice, as indicated by a decrease in the number of marbles buried.

Materials:

- **ADX71743**
- Vehicle solution (e.g., saline)
- Standard mouse cages (e.g., 26 x 20 x 14 cm)
- Clean bedding (approximately 5 cm deep)
- 20 glass marbles (1.5 cm diameter) per cage
- Male C57Bl6/J mice
- Syringes and needles for subcutaneous (s.c.) administration

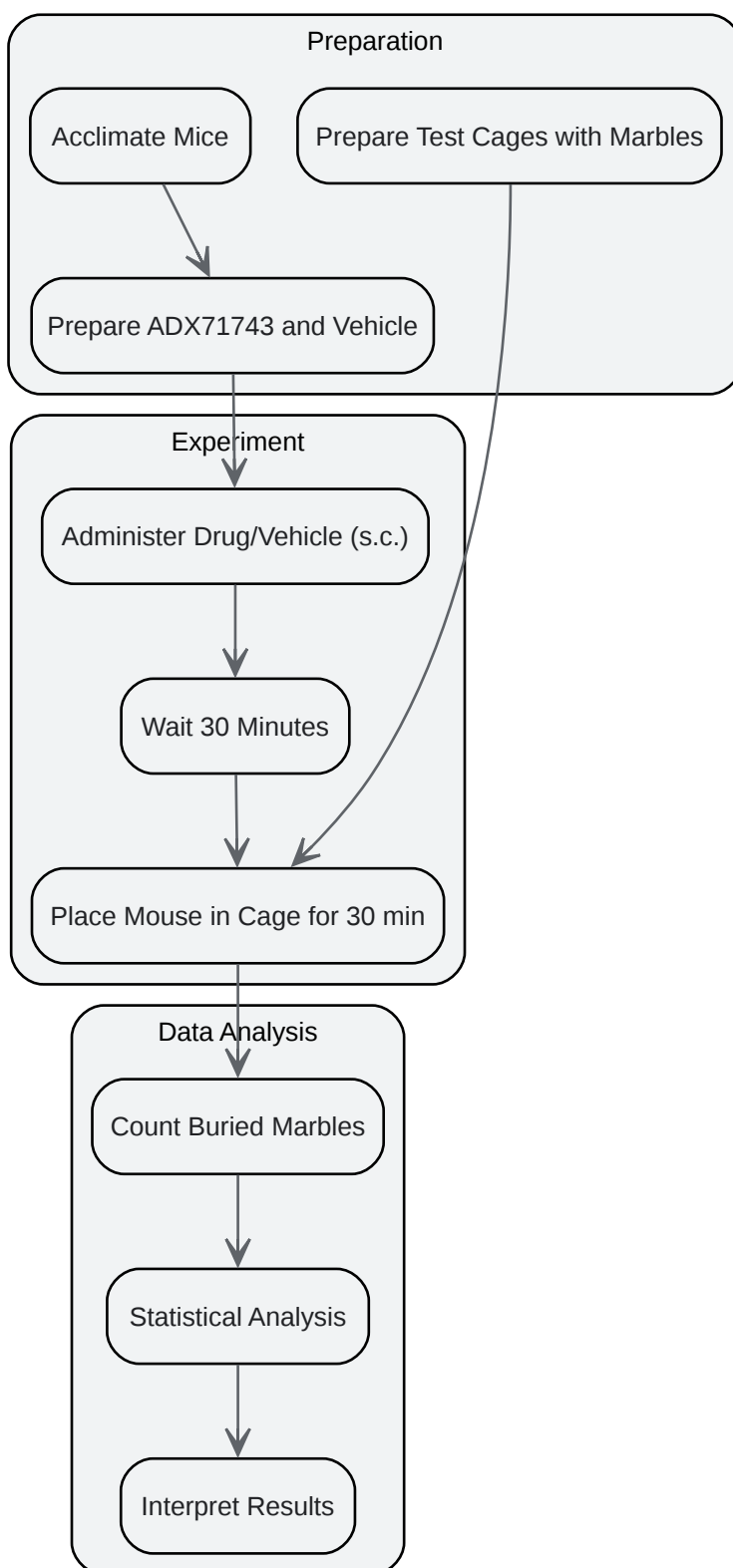
Procedure:

- Animal Acclimation: Allow mice to acclimate to the housing facility for at least one week before the experiment.
- Drug Administration: Administer **ADX71743** subcutaneously at doses of 50, 100, and 150 mg/kg.[\[11\]](#) A control group should receive the vehicle solution. The injection should occur 30 minutes before the start of the behavioral test.[\[12\]](#)
- Test Arena Preparation: Prepare the test cages by filling them with 5 cm of clean bedding. Evenly space 20 marbles on the surface of the bedding.
- Behavioral Testing: Place a single mouse in each prepared cage and leave it undisturbed for 30 minutes.

- **Data Collection:** After the 30-minute session, carefully remove the mouse from the cage. Count the number of marbles that are at least two-thirds buried in the bedding.
- **Data Analysis:** Compare the number of buried marbles between the **ADX71743**-treated groups and the vehicle control group using an appropriate statistical test (e.g., ANOVA). A significant reduction in the number of buried marbles in the drug-treated groups is indicative of an anxiolytic-like effect.[\[11\]](#)

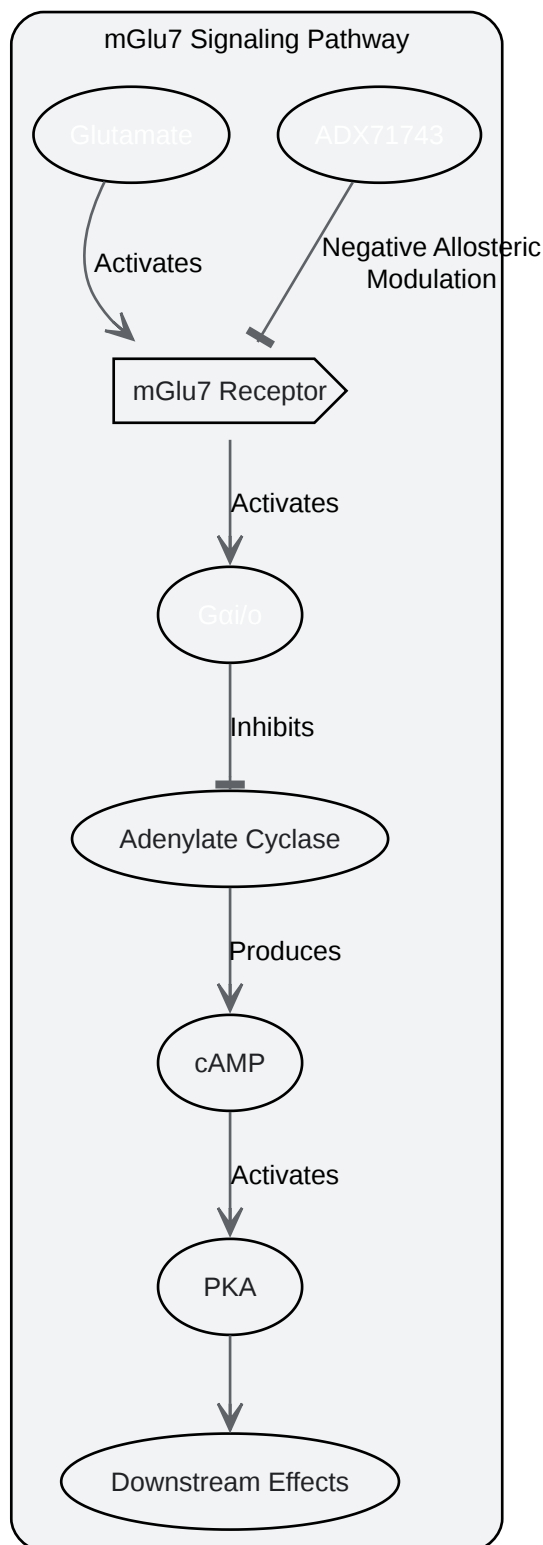
IV. Mandatory Visualizations

A. Experimental Workflow for Marble-Burying Test



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Caption: Workflow for assessing the anxiolytic effects of **ADX71743**.

B. Signaling Pathway of **ADX71743** at the mGlu7 Receptor[Click to download full resolution via product page](#)

Caption: **ADX71743**'s inhibitory effect on the mGlu7 signaling cascade.

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- To cite this document: BenchChem. [Comprehensive Safety and Disposal Plan for ADX71743]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15616913/docs#comprehensive-safety-and-disposal-plan-for-adx71743>]

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